

Synthesis of 1-Iodo-4-(2-methoxyethoxy)benzene: A Technical Guide

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Compound of Interest

Compound Name: 1-Iodo-4-(2-methoxyethoxy)benzene
CAS No.: 102293-99-2
Cat. No.: B3074756

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CAS Number: 102293-99-2 Formula:

Molecular Weight: 278.09 g/mol [\[1\]](#)

Part 1: Executive Summary & Strategic Utility

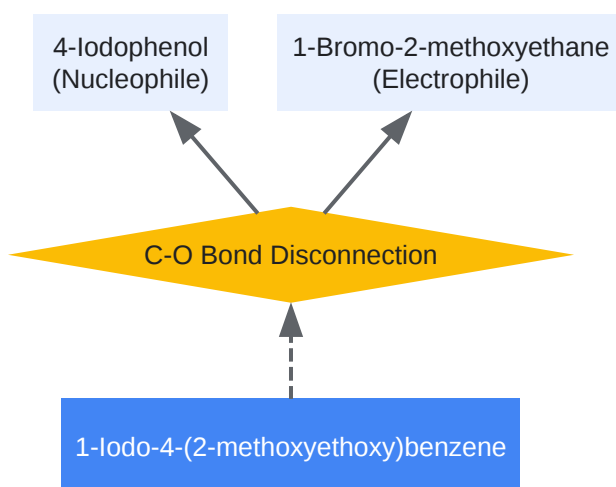
1-Iodo-4-(2-methoxyethoxy)benzene is a high-value aryl iodide intermediate used extensively in medicinal chemistry and materials science. Its structural significance lies in the 4-(2-methoxyethoxy)phenyl motif, a pharmacophore often employed to modulate lipophilicity (

) and aqueous solubility in drug candidates without introducing hydrogen bond donors that might hinder membrane permeability.

For the synthetic chemist, this molecule represents a "chassis" for cross-coupling reactions.[\[2\]](#) The C–I bond is highly labile toward oxidative addition by Palladium(0) species, making this compound a superior electrophile for Suzuki-Miyaura, Sonogashira, and Buchwald-Hartwig couplings compared to its bromide or chloride analogues.[\[2\]](#)

Retrosynthetic Analysis

The most robust disconnection reveals 4-iodophenol and a 2-methoxyethyl electrophile as the primary precursors. This pathway relies on the Williamson Ether Synthesis, a reaction favored for its high regioselectivity (preserving the para-iodine position) and operational simplicity.[2]



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Figure 1: Retrosynthetic logic prioritizing the preservation of the aromatic iodine.

Part 2: Primary Synthesis Protocol (Williamson Ether Synthesis)

Reaction Design & Causality

The synthesis involves the

alkylation of 4-iodophenol with 1-bromo-2-methoxyethane.

- Base Selection (

): While Sodium Hydride (NaH) is faster, Potassium Carbonate (

) is preferred for scale-up. It provides a "soft" deprotonation, minimizing the risk of de-iodination or polymerization side reactions that can occur with strong bases.[2]

- Solvent System (DMF vs. Acetonitrile): Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP) are required. The reaction proceeds via an anionic nucleophile (phenoxide); polar aprotic solvents solvate the cation (), leaving the phenoxide "naked" and highly reactive.^[2]
- Leaving Group (Bromide): 1-Bromo-2-methoxyethane is chosen over the chloro-analogue for faster kinetics without the instability associated with iodides.

Experimental Procedure

Scale: 10.0 g (45.4 mmol of 4-iodophenol)

Reagent	MW (g/mol)	Equiv. ^{[3][4][5][6][7]}	Mass/Vol	Role
4-Iodophenol	220.01	1.0	10.0 g	Substrate
1-Bromo-2-methoxyethane	138.99	1.2	7.57 g (5.1 mL)	Electrophile
Potassium Carbonate ()	138.21	2.0	12.5 g	Base
DMF (Anhydrous)	-	-	50 mL	Solvent

Step-by-Step Protocol:

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Solubilization: Charge the flask with 4-iodophenol (10.0 g) and anhydrous DMF (50 mL). Stir at room temperature until fully dissolved.
- Deprotonation: Add

(12.5 g) in a single portion. The suspension may turn slightly yellow due to phenoxide formation.^[2] Stir for 15 minutes at ambient temperature to ensure initiation of deprotonation.

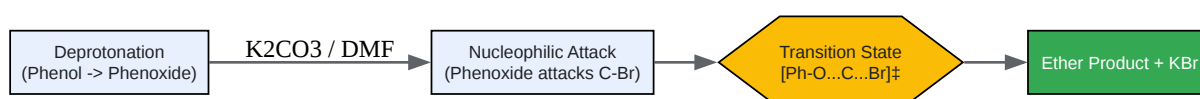
- Alkylation: Add 1-bromo-2-methoxyethane (5.1 mL) dropwise via syringe over 5 minutes.
 - Note: Exothermic reaction is minimal, but dropwise addition prevents local concentration spikes.^[2]
- Reaction: Heat the mixture to 60°C in an oil bath. Monitor by TLC (Hexane/EtOAc 4:1) or HPLC.^[8]
 - Endpoint: Typically 4–6 hours.^[5] The starting material (4-iodophenol) should be fully consumed.
- Workup:
 - Cool the mixture to room temperature.
 - Pour the reaction mixture into 200 mL of ice-water. The product may precipitate or form an oil.^[2]
 - Extract with Ethyl Acetate (mL).^[5]
 - Wash the combined organic layers with water (mL) to remove DMF, followed by brine (mL).^[2]
 - Dry over anhydrous , filter, and concentrate under reduced pressure.^{[2][8]}
- Purification:
 - The crude oil is often sufficiently pure (>95%).^[2]

- If necessary, purify via flash column chromatography (Silica Gel, 0-10% EtOAc in Hexanes).[2]
- Yield: Expect 11.5 – 12.0 g (90–95%).

Part 3: Mechanistic Pathway & Logic

The reaction follows a classic bimolecular nucleophilic substitution (

).[2] The diagram below illustrates the transition state and the critical role of solvent solvation.



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Figure 2:

pathway. The polar aprotic solvent (DMF) increases the nucleophilicity of the phenoxide oxygen.[2]

Part 4: Quality Control & Characterization[2]

Trustworthiness in synthesis relies on rigorous validation. The following data confirms the identity of the product.

Expected NMR Data

- NMR (400 MHz,):
 - 7.54 (d, $J = 8.8$ Hz, 2H, Ar-H ortho to I)[2]
 - 6.69 (d, $J = 8.8$ Hz, 2H, Ar-H ortho to O)[2]
 - 4.10 (t, $J = 4.8$ Hz, 2H,) [2]

- 3.74 (t, J = 4.8 Hz, 2H,)[\[2\]](#)
- 3.44 (s, 3H,)[\[2\]](#)
- NMR (100 MHz,):
 - 158.8 (C-O), 138.2 (C-I), 116.9 (C-H), 82.5 (C-I ipso), 70.8 (), 67.4 (), 59.2 ().[\[2\]](#)

Purity Check (HPLC)

- Column: C18 Reverse Phase
- Mobile Phase: Acetonitrile/Water (Gradient 50% -> 90% ACN)
- Detection: UV at 254 nm.
- Retention Time: The product will elute significantly later than 4-iodophenol due to the capping of the polar hydroxyl group.[\[2\]](#)

Part 5: Safety & Handling (E-E-A-T)

- Alkylating Agents: 1-Bromo-2-methoxyethane is a primary alkyl halide and a potential alkylating agent. It must be handled in a fume hood. Gloves (Nitrile or Lamine) are mandatory to prevent dermal absorption.
- DMF Hazards: DMF is a potent liver toxin and readily absorbed through the skin.[\[2\]](#) Wash immediately with soap and water if contact occurs.

- Waste Disposal: Aqueous washes containing DMF must be segregated into non-halogenated organic waste (or specific solvent waste streams depending on facility rules) due to the difficulty of treating DMF in water treatment plants.

Part 6: References

- Sigma-Aldrich. **1-Iodo-4-(2-methoxyethoxy)benzene** Product Specification. [Link](#)
- Organic Syntheses. General Procedures for Williamson Ether Synthesis. Org. Synth. 2005, 82,[2] 34. [Link](#)
- Matrix Fine Chemicals. Product Data Sheet: **1-Iodo-4-(2-methoxyethoxy)benzene** (CAS 102293-99-2). [Link](#)
- BenchChem. Synthesis Protocols for Aryl Ethers. [Link](#)

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